

Personal protective equipment for handling Methylamino-PEG3-azide

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Compound of Interest

Compound Name: Methylamino-PEG3-azide

Cat. No.: B608985

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Essential Safety and Handling Guide for Methylamino-PEG3-azide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Methylamino-PEG3-azide**. The following procedural steps and data are designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Chemical and Physical Properties

Methylamino-PEG3-azide is a PEG-based PROTAC linker utilized in the synthesis of PROTACs.^[1] It contains an azide group that can react with alkynes, BCN, or DBCO via Click Chemistry, and a methylamine group reactive with carboxylic acids and carbonyls.^{[1][2]} The polyethylene glycol (PEG) spacer enhances its solubility in aqueous solutions.^{[1][2]}

Property	Value
Molecular Formula	C ₉ H ₂₀ N ₄ O ₃
Molecular Weight	232.28 g/mol ^{[3][4]}
CAS Number	1355197-57-7 ^{[1][4]}
Appearance	Colorless crystalline solid ^[5]
Solubility	Readily soluble in water ^{[5][6]}

Hazard Identification and Engineering Controls

Organic azides can be heat- and shock-sensitive, with the potential to decompose explosively. [7] While azides with a carbon-to-nitrogen ratio of less than 3 are particularly unstable, all azide compounds should be handled with caution. [8] Sodium azide, an inorganic azide, is acutely toxic and can be fatal if inhaled, absorbed through the skin, or swallowed. [9][10]

Engineering Controls are the first line of defense:

- Fume Hood: All work with **Methylamino-PEG3-azide**, including weighing and solution preparation, must be conducted in a certified chemical fume hood. [5][6][9][11][12]
- Ventilation: Ensure proper ventilation to avoid the accumulation of vapors. [10][12]
- Blast Shield: For reactions involving heating or scaling up, the use of a blast shield is mandatory. [7][8][9]
- Safety Shower and Eyewash Station: An ANSI-approved eyewash station and safety shower must be immediately accessible within a 10-second travel time. [13]

Operational Plan: Step-by-Step Handling Protocol

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Methylamino-PEG3-azide** to create a barrier between the researcher and the chemical. [14][15]

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile rubber gloves (minimum 0.11 mm thickness) is recommended.[5][11] For higher toxicity risks, consider a silver shield glove under the nitrile glove.[9]	Prevents skin contact and absorption.[11] Change gloves immediately if contaminated.[11]
Eye Protection	Chemical safety goggles or a face shield must be worn.[5][9][15][16]	Protects eyes from splashes and aerosols.
Body Protection	A polyethylene-coated or other resistant disposable gown should be worn over a lab coat.[16][17][18]	Provides a barrier against spills and contamination.[15]
Respiratory Protection	For procedures that may generate dust or aerosols, a NIOSH-approved respirator is necessary.[17][18]	Prevents inhalation of the toxic compound.[9]

Handling and Storage

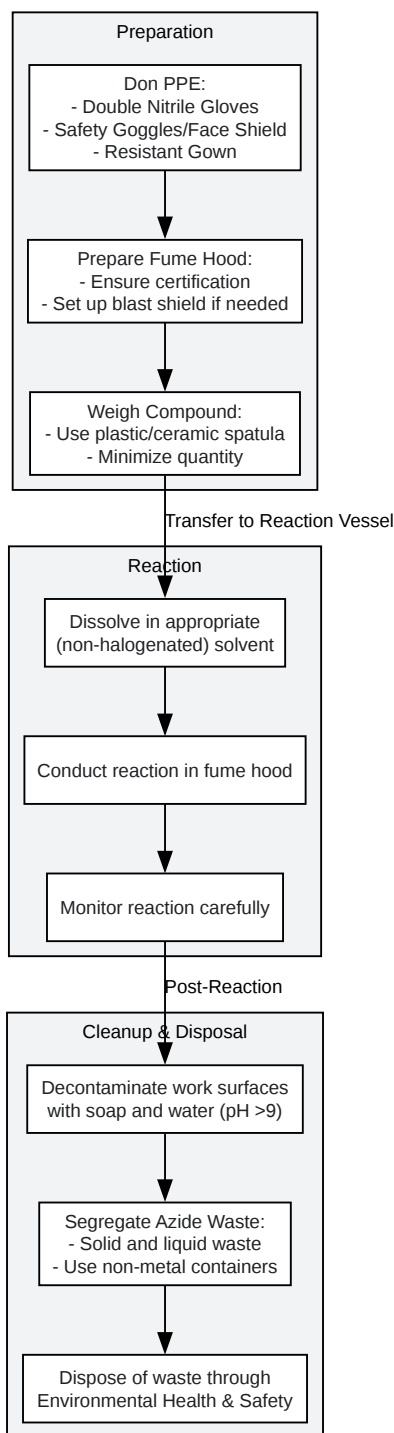
- **Work Scale:** Always work with the smallest possible quantities of the azide compound.[8][12]
- **Utensils:** Use only plastic or ceramic spatulas for weighing and transferring; never use metal spatulas.[6][7][8][9]
- **Solvents:** Avoid using halogenated solvents (e.g., dichloromethane, chloroform) as they can form explosive organic azides.[7][9]
- **Concentration:** Do not concentrate azide-containing solutions by rotary evaporation or distillation.[7][8]
- **Storage:** Store **Methylamino-PEG3-azide** in a cool, dry, well-ventilated area, away from heat, light, shock, and incompatible materials such as acids, heavy metals, and oxidizing

agents.^{[6][7][8][10][12]} Store in a tightly closed, clearly labeled container.^{[6][10][12]}

Experimental Workflow

The following diagram outlines the standard workflow for handling **Methylamino-PEG3-azide** in a laboratory setting.

Workflow for Handling Methylamino-PEG3-azide

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